

# D-Sorbitol-13C-2: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *D-Sorbitol-13C-2*

Cat. No.: *B12411997*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **D-Sorbitol-13C-2**, a stable isotope-labeled form of D-Sorbitol. This document furnishes key chemical data, details on its metabolic pathway, and an exemplary experimental protocol for its application in metabolic research. The information is tailored for professionals in research, scientific, and drug development fields, offering a valuable resource for studies involving carbohydrate metabolism and related therapeutic areas.

## Core Chemical and Physical Data

Stable isotope-labeled compounds are pivotal for a range of applications in metabolic research, from acting as tracers in metabolic flux analysis (MFA) to serving as internal standards for quantitative analysis by nuclear magnetic resonance (NMR) or mass spectrometry (MS). **D-Sorbitol-13C-2**, with a single carbon-13 isotope at the second carbon position, offers a precise tool for these studies.

While a specific CAS number for **D-Sorbitol-13C-2** is not readily available in public databases, the CAS numbers for closely related isotopologues are provided below for reference.

Property	Value	Source
Molecular Weight	183.16 g/mol	N/A
CAS Number (D-Sorbitol-13C)	287100-73-6	[1]
CAS Number (D-Sorbitol-U-13C6)	121067-66-1	[2][3]
Unlabeled D-Sorbitol CAS	50-70-4	[2][3][4]
Molecular Formula	C5 <sup>13</sup> CH14O6	N/A
Applications	Biomolecular NMR, Metabolism, Internal Standard for Mass Spectrometry	[2][3]

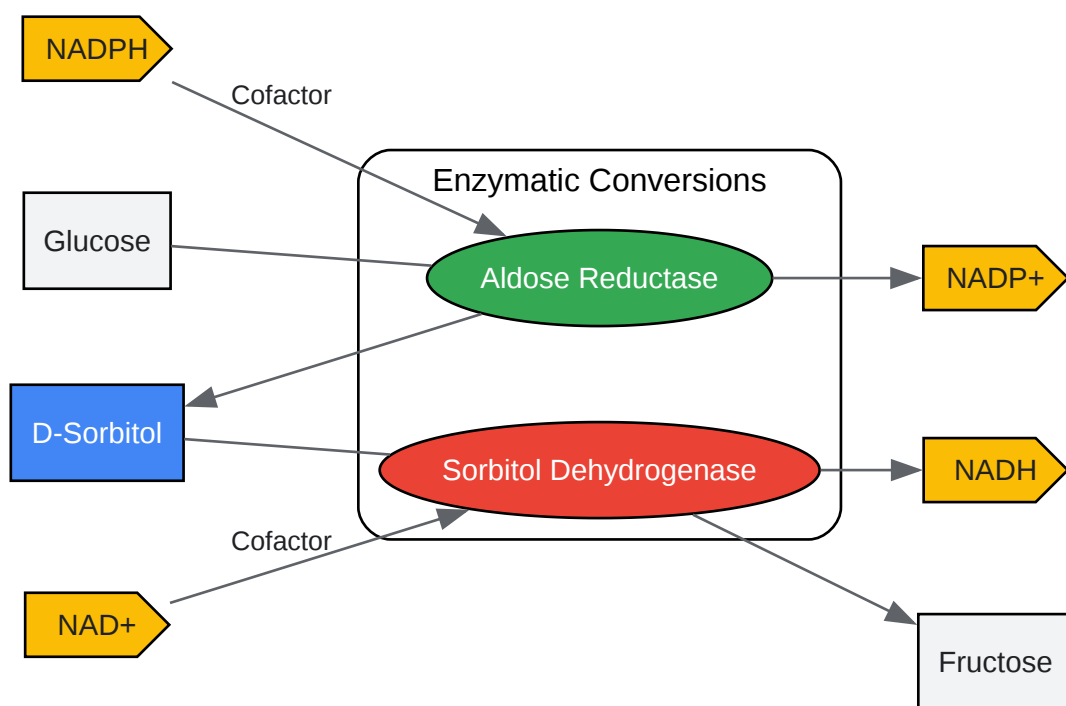
## Metabolic Significance: The Polyol Pathway

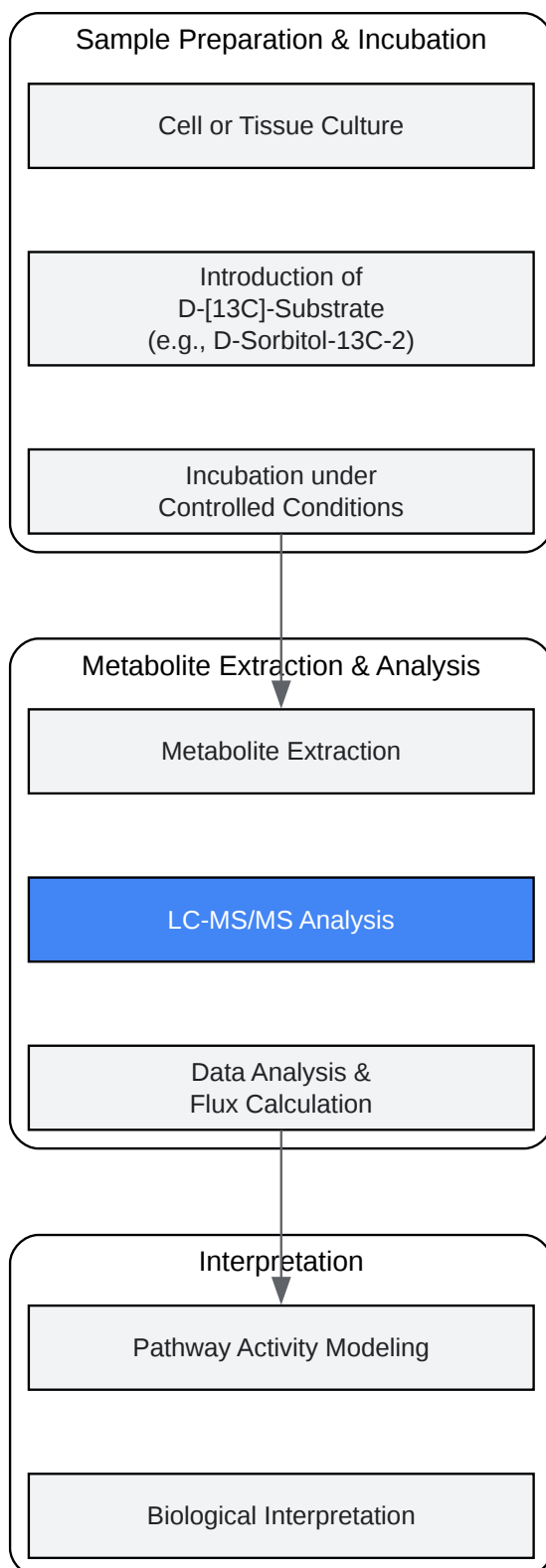
D-Sorbitol is a key intermediate in the polyol pathway, a two-step metabolic route that converts glucose to fructose. This pathway is of significant interest in various physiological and pathological states, particularly in the context of diabetic complications. The use of <sup>13</sup>C-labeled sorbitol allows for the detailed investigation of the kinetics and flux through this pathway.

The central reactions of the polyol pathway are:

- **Glucose to Sorbitol:** Glucose is reduced to sorbitol by the enzyme aldose reductase, utilizing NADPH as a cofactor.
- **Sorbitol to Fructose:** Sorbitol is then oxidized to fructose by sorbitol dehydrogenase, with the concomitant reduction of NAD<sup>+</sup> to NADH.

The following diagrams illustrate the core polyol pathway and a simplified experimental workflow for its study using <sup>13</sup>C-labeled substrates.





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## References

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